

Odevixibat-d5: Comprehensive Disposal and Handling Protocols

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Compound of Interest

Compound Name: Odevixibat-d5

Cat. No.: B12366386

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This document provides essential safety and logistical information for the proper disposal and handling of **Odevixibat-d5** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

I. Core Principles of Odevixibat-d5 Disposal

Odevixibat-d5 is a deuterated analog of Odevixibat. The deuterium isotopes in **Odevixibat-d5** are stable and not radioactive. Therefore, its disposal is governed by its chemical properties rather than any radiological hazard. Based on available Safety Data Sheets (SDS) for Odevixibat, the compound is not classified as hazardous under the Globally Harmonized System (GHS). However, as a matter of best practice for all pharmaceutical compounds, it should not be disposed of in the regular trash or down the sanitary sewer. The primary recommended method of disposal for **Odevixibat-d5** and materials contaminated with it is incineration by a licensed chemical waste disposal service.^{[1][2]}

II. Quantitative Data: Solubility of Odevixibat

Understanding the solubility of Odevixibat is crucial for preparing solutions and for effectively decontaminating labware prior to disposal. The following table summarizes known solubility data for the parent compound, Odevixibat, which is expected to be comparable for **Odevixibat-d5**.

Solvent/Mixture	Solubility	Notes
DMSO	166.67 mg/mL (224.95 mM)	Ultrasonic assistance may be needed. Hygroscopic; use newly opened DMSO.[3]
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 4.17 mg/mL (5.63 mM)	Results in a clear solution.[3]
10% DMSO / 90% Corn Oil	≥ 4.17 mg/mL (5.63 mM)	Results in a clear solution.[3]

III. Step-by-Step Disposal Procedures

The following protocols provide a clear, procedural guide for the safe disposal of **Odevixibat-d5** and associated contaminated materials.

A. Disposal of Unused or Expired **Odevixibat-d5** (Solid)

- Segregation: Keep **Odevixibat-d5** in its original, clearly labeled container. Do not mix with other chemical waste.
- Labeling: Ensure the container is labeled as "**Odevixibat-d5** for Incineration."
- Storage: Store the container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- Collection: Arrange for collection by your institution's licensed hazardous waste disposal service.

B. Disposal of **Odevixibat-d5** Solutions

- Segregation: Collect all aqueous and organic solutions containing **Odevixibat-d5** in separate, compatible, and leak-proof containers. Do not mix with other waste streams.
- Labeling: Clearly label the waste containers with "**Odevixibat-d5** in [Solvent Name]" and "For Incineration."

- **Storage:** Store in a designated hazardous waste area with appropriate secondary containment.
- **Collection:** Schedule a pickup with your institution's hazardous waste disposal service.

C. Decontamination and Disposal of Empty Containers

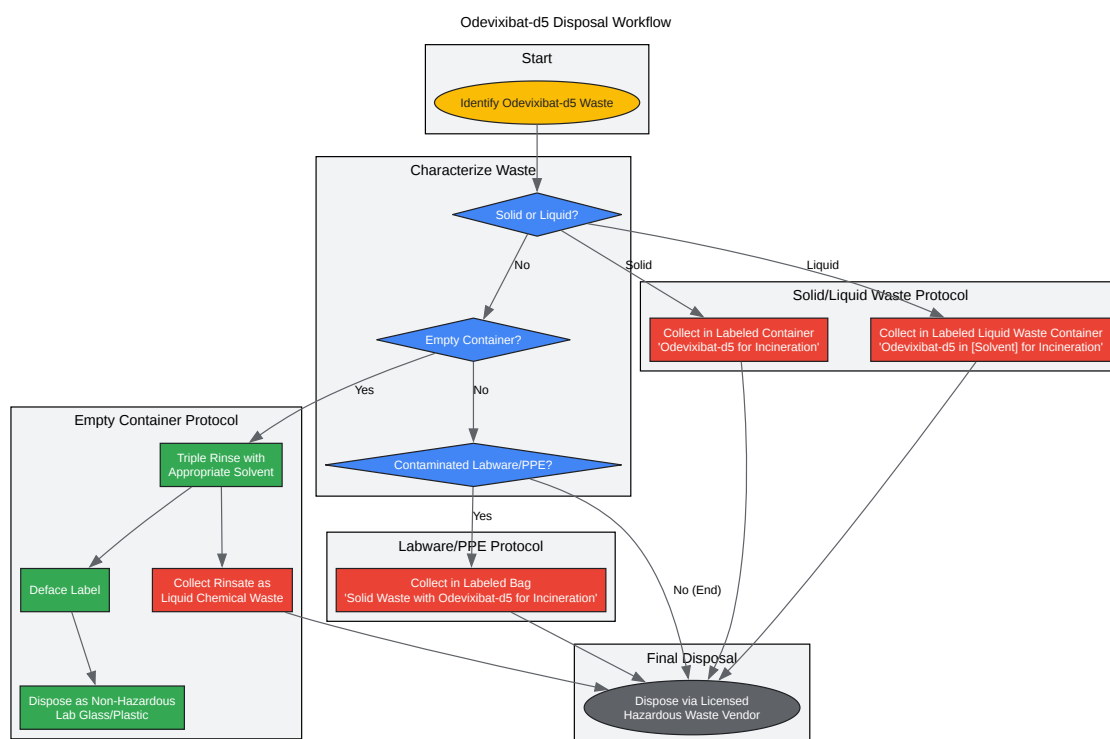
- **Initial Cleaning:** Remove all residual solid **Odevixibat-d5** from the container.
- **Triple Rinsing:** Rinse the container three times with a suitable solvent in which Odevixibat is soluble (e.g., DMSO).
- **Rinsate Collection:** Collect all rinsate as chemical waste and dispose of it according to the procedure for **Odevixibat-d5** solutions.
- **Label Defacement:** Completely remove or deface the original label on the empty container.
- **Final Disposal:** Dispose of the clean, de-labeled container in accordance with your institution's guidelines for non-hazardous laboratory glass or plastic waste.

D. Disposal of Contaminated Labware and Personal Protective Equipment (PPE)

- **Solid Waste Segregation:** Collect all disposable labware (e.g., pipette tips, weighing boats) and PPE (e.g., gloves, bench paper) contaminated with **Odevixibat-d5** in a designated, sealed plastic bag or container.
- **Labeling:** Label the container as "Solid Waste Contaminated with **Odevixibat-d5** for Incineration."
- **Storage:** Store in the hazardous waste accumulation area.
- **Collection:** Arrange for disposal through your institution's chemical waste program.

IV. Experimental Workflow and Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **Odevixibat-d5** and related materials.



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Caption: Disposal decision workflow for **Odevixibat-d5**.

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